

Prudent Disposal Practices for JNJ-26076713 in a Research Setting

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Compound of Interest

Compound Name: JNJ-26076713

Cat. No.: B1673005

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Disclaimer: A specific Safety Data Sheet (SDS) for **JNJ-26076713** with explicit disposal instructions was not found. The following procedures are based on general best practices for the disposal of research laboratory chemicals. Researchers, scientists, and drug development professionals must consult their institution's Environmental Health and Safety (EHS) department for specific protocols and regulatory requirements.

JNJ-26076713 is identified as an orally active alpha V integrin antagonist intended for research use only, not for human or veterinary use.[1] Proper disposal is crucial to ensure personnel safety and environmental protection.

General Disposal Guidelines

All waste materials contaminated with **JNJ-26076713** should be considered hazardous chemical waste unless otherwise determined by a qualified professional.

Liquid Waste:

- **Collection:** Collect all liquid waste containing **JNJ-26076713** in a designated, leak-proof, and chemically resistant container. The container should be clearly labeled with "Hazardous Waste" and the full chemical name.
- **Inactivation (if applicable):** For biological applications where the compound is in a liquid matrix that may be infectious, chemical inactivation might be necessary. A common method is the addition of fresh bleach to a final concentration of 10-20%.[2] The solution should be

mixed well and allowed a contact time of at least 30 minutes before further steps.[2]

However, the chemical compatibility of **JNJ-26076713** with bleach is unknown; therefore, this step should only be performed if the waste contains biological agents and after consulting with your EHS department.

- Sewer Disposal: Do not pour solutions containing **JNJ-26076713** down the drain unless explicitly permitted by your institution's EHS guidelines for decontaminated solutions.[2][3]

Solid Waste:

- Sharps: All disposable sharps (e.g., needles, syringes, scalpel blades) contaminated with **JNJ-26076713** must be placed in a rigid, puncture-resistant sharps container labeled with the biohazard symbol if applicable.[2][3] Do not overfill these containers; they should be sealed when three-quarters full.[2]
- Contaminated Labware: Non-sharp solid waste, such as contaminated gloves, pipette tips, and vials, should be collected in a designated hazardous waste container lined with a durable plastic bag.
- Packaging: Once the waste container is full, seal it securely. Label the container with the building and room number where the waste was generated.[2]

Spill Management:

In the event of a spill, small quantities can be collected with absorbent materials. For larger spills, dike the area to contain the spill and use absorbents like sand or clay.[4] Place all contaminated materials into an approved disposal container.[4] Spills that may enter surface waters must be reported to the National Response Center.[4]

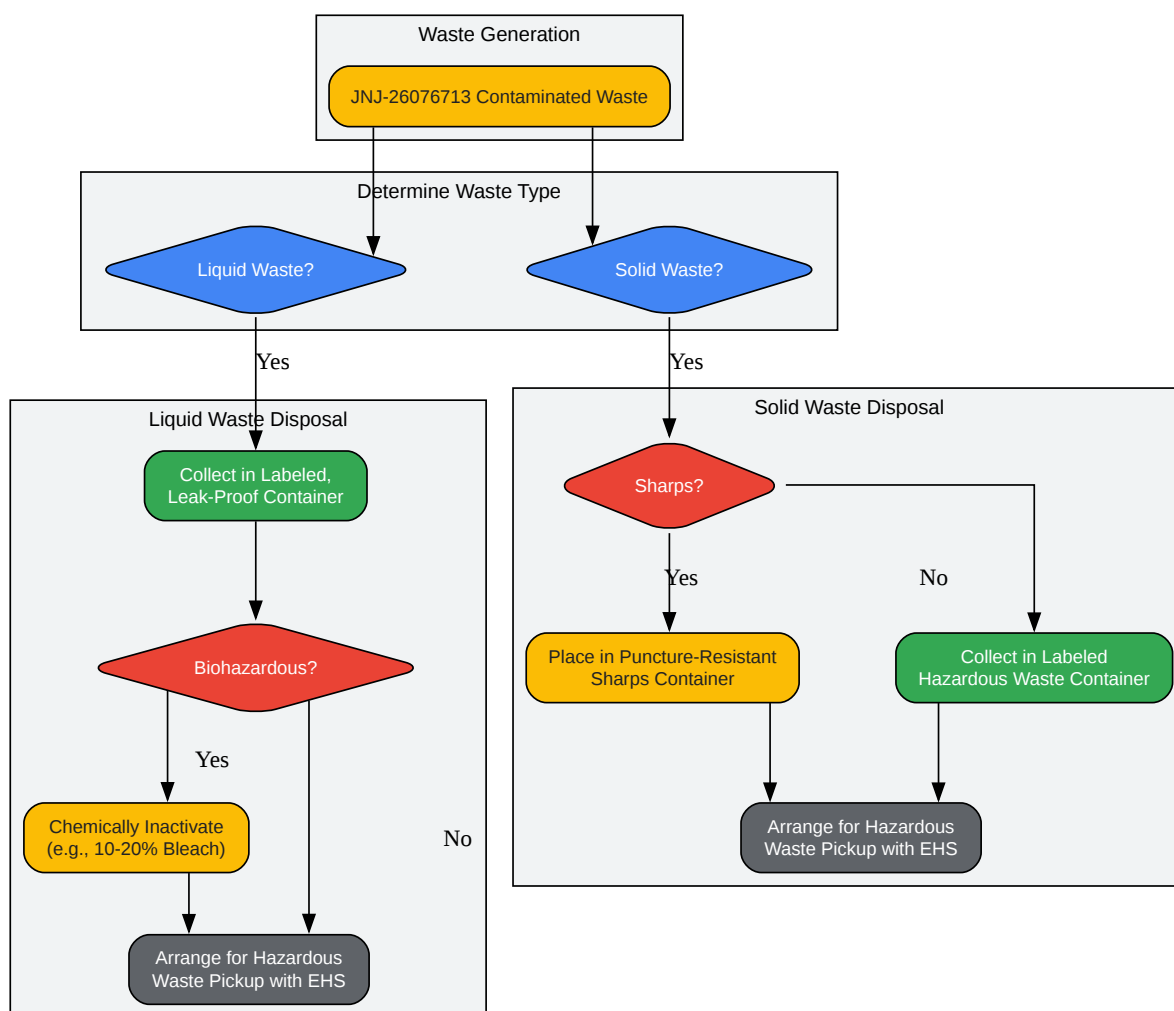
Quantitative Data for General Laboratory Waste Disposal

Parameter	Guideline	Source
Chemical Inactivation Concentration	10-20% final concentration of fresh bleach	[2]
Chemical Inactivation Contact Time	Minimum of 30 minutes	[2]
Sharps Container Fill Level	Do not exceed 3/4 full	[2]

Experimental Protocols

Detailed experimental protocols for the use of **JNJ-26076713** were not available in the search results. For information on its synthesis, one could refer to the Suzuki-Miyaura approach described in the Journal of Organic Chemistry.[1]

Disposal Workflow



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Caption: Decision workflow for the proper disposal of **JNJ-26076713** contaminated waste.

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